

Essential Guide to the Proper Disposal of Csf1R-IN-19

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Csf1R-IN-19

Cat. No.: B12378513

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of laboratory chemicals is paramount. This document provides a detailed, step-by-step guide for the proper disposal of **Csf1R-IN-19**, a potent inhibitor of Colony-Stimulating Factor 1 Receptor (CSF1R). Adherence to these procedures is crucial for laboratory safety and environmental protection.

Immediate Safety and Hazard Information

While a specific Safety Data Sheet (SDS) for **Csf1R-IN-19** (CAS No. 1819989-27-9) is not readily available, data for a closely related compound, TPX-0022 (also known as Csf1R-IN-2), provides essential safety information. Given the structural and functional similarities of small molecule kinase inhibitors, it is prudent to handle **Csf1R-IN-19** with similar precautions.

Hazard Profile of Structurally Related Compound (TPX-0022/Csf1R-IN-2)[\[1\]](#)

Hazard Classification	GHS Code	Description
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life.
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects.

Key Precautionary Measures:[\[1\]](#)

- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P273: Avoid release to the environment.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P391: Collect spillage.
- P501: Dispose of contents/container to an approved waste disposal plant.

Step-by-Step Disposal Protocol

The following protocol outlines the necessary steps for the safe disposal of **Csf1R-IN-19**, including pure compound (solid), contaminated labware, and solutions.

Step 1: Personal Protective Equipment (PPE)

Before handling **Csf1R-IN-19** for disposal, ensure you are wearing appropriate PPE:

- Safety goggles
- Chemical-resistant gloves (nitrile or neoprene)
- Laboratory coat

Step 2: Waste Segregation

Properly segregate waste contaminated with **Csf1R-IN-19**. Do not mix with general laboratory waste.

- Solid Waste:
 - Unused or expired pure **Csf1R-IN-19** powder.
 - Contaminated consumables such as weighing paper, pipette tips, and microfuge tubes.

- Liquid Waste:
 - Solutions containing **Csf1R-IN-19** (e.g., in DMSO or aqueous buffers).
 - Solvents used to rinse contaminated glassware.
- Sharps Waste:
 - Needles or other sharps contaminated with **Csf1R-IN-19**.

Step 3: Waste Collection and Containment

- Solid Waste:
 - Collect all solid waste in a clearly labeled, sealable plastic bag or container.
 - The label should include: "Hazardous Chemical Waste," "**Csf1R-IN-19**," and the appropriate hazard pictograms (e.g., harmful, environmental hazard).
- Liquid Waste:
 - Collect all liquid waste in a dedicated, leak-proof, and chemically compatible container.
 - The container must be clearly labeled with "Hazardous Chemical Waste," the full chemical name "**Csf1R-IN-19**," and the solvent used (e.g., "in DMSO"). Include hazard pictograms.
 - Do not overfill the container; leave at least 10% headspace to allow for expansion.
- Sharps Waste:
 - Place all contaminated sharps directly into a designated sharps container.
 - The container should be labeled as "Sharps Waste" and "Chemically Contaminated with **Csf1R-IN-19**."

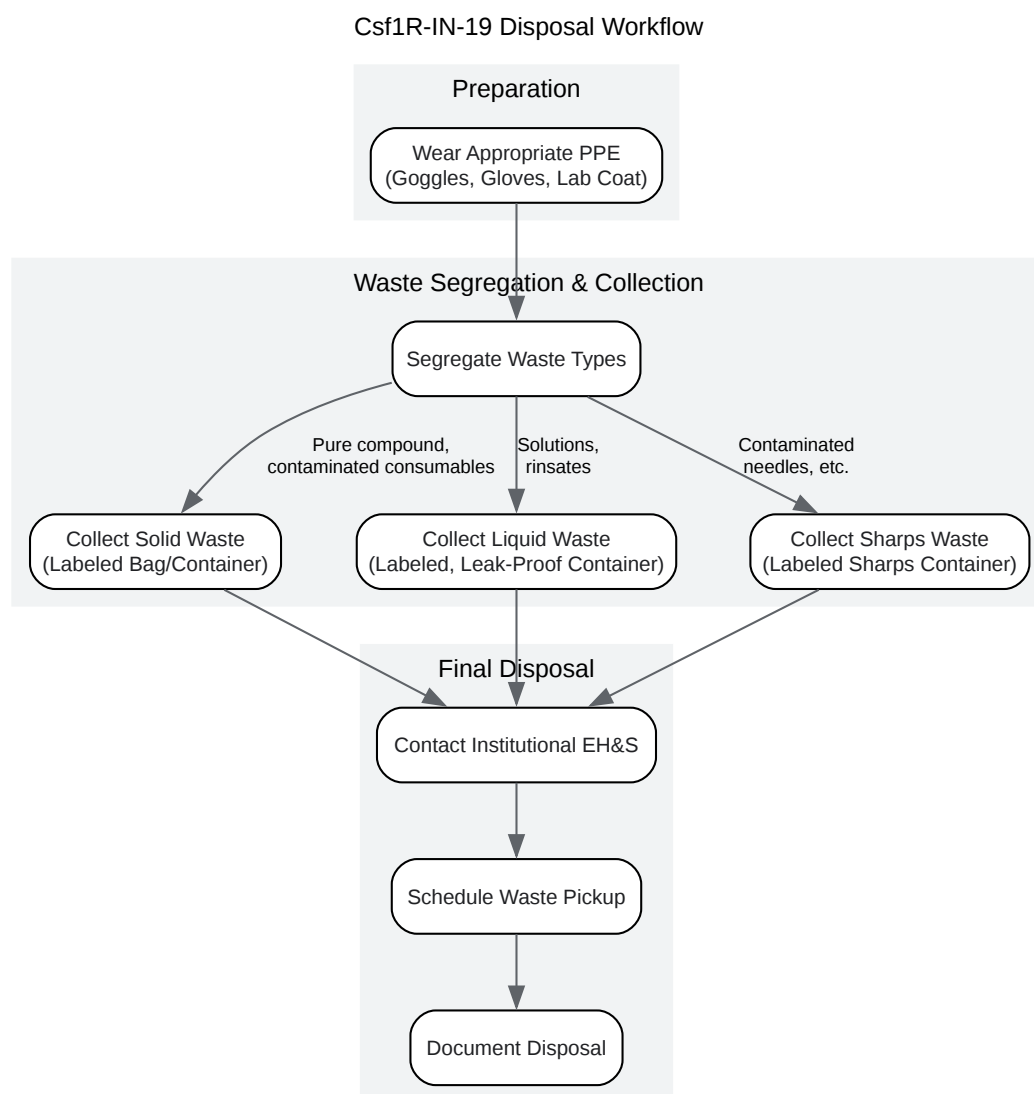
Step 4: Final Disposal

The ultimate disposal of **Csf1R-IN-19** waste must be conducted through an approved waste disposal service.^[1]

- Contact Your Institution's Environmental Health & Safety (EH&S) Office: Your EH&S department will provide specific instructions for the collection and disposal of hazardous chemical waste in accordance with local, state, and federal regulations.
- Arrange for Pickup: Schedule a pickup of the segregated and properly labeled waste containers with your institution's hazardous waste management provider.
- Documentation: Maintain a log of all **Csf1R-IN-19** waste generated and disposed of, as required by your institution's policies.

Experimental Workflow & Signaling Pathway Visualizations

To further aid in the understanding of the operational and logical flow of handling and disposal, the following diagrams are provided.



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Caption: A workflow diagram illustrating the key steps for the safe disposal of **Csf1R-IN-19**.

This guide provides a comprehensive framework for the proper disposal of **Csf1R-IN-19**. By following these procedures, laboratory personnel can minimize risks to themselves and the environment, ensuring a safe and compliant research setting. Always consult your institution's specific safety protocols and EH&S office for guidance.

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References

- 1. TPX-0022(CSF1R-IN-2)|2271119-26-5|MSDS [dcchemicals.com]
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Email: info@benchchem.com